

# AMBERLITE MB-150 not reaching target water resistivity

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## Compound of Interest

Compound Name: AMBERLITE MB-150

Cat. No.: B1166884

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## AMBERLITE™ MB-150 Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals experiencing issues with AMBERLITE™ MB-150 mixed bed ion exchange resin, specifically focusing on the failure to achieve target water resistivity.

### Frequently Asked Questions (FAQs)

Q1: What is AMBERLITE™ MB-150 and what is its expected performance?

A1: AMBERLITE™ MB-150 is a ready-to-use, ionically equilibrated mixed bed resin composed of a strong acid cation resin and a strong base, type 1 anion exchange resin.<sup>[1]</sup> It is designed for water demineralization, and under proper operating conditions, it is capable of producing water quality above 10 MΩ·cm.<sup>[1]</sup>

Q2: What are the typical physical and chemical properties of AMBERLITE™ MB-150?

A2: The key properties of AMBERLITE™ MB-150 are summarized in the table below.

Property	Value
Physical Form	Moist spherical beads
Ionic Form (as shipped)	Hydrogen/Hydroxide
Cation to Anion Ratio	1:1 (equivalent)
Volumetric Composition	40% Cation / 60% Anion
Moisture Content	60% (maximum)
Particle Size (Effective)	0.55 mm (approximate)
Chemical Stability	Insoluble in water, dilute acids/bases, and common solvents
pH Range	0-14
Maximum Operating Temp.	140°F
Minimum Bed Depth	24 inches
Service Flow Rate	2-5 gallons/min/cu ft
Source: AMBERLITE™ MB-150 Product Information Sheet[1]	

Q3: What factors can influence the final resistivity of the treated water?

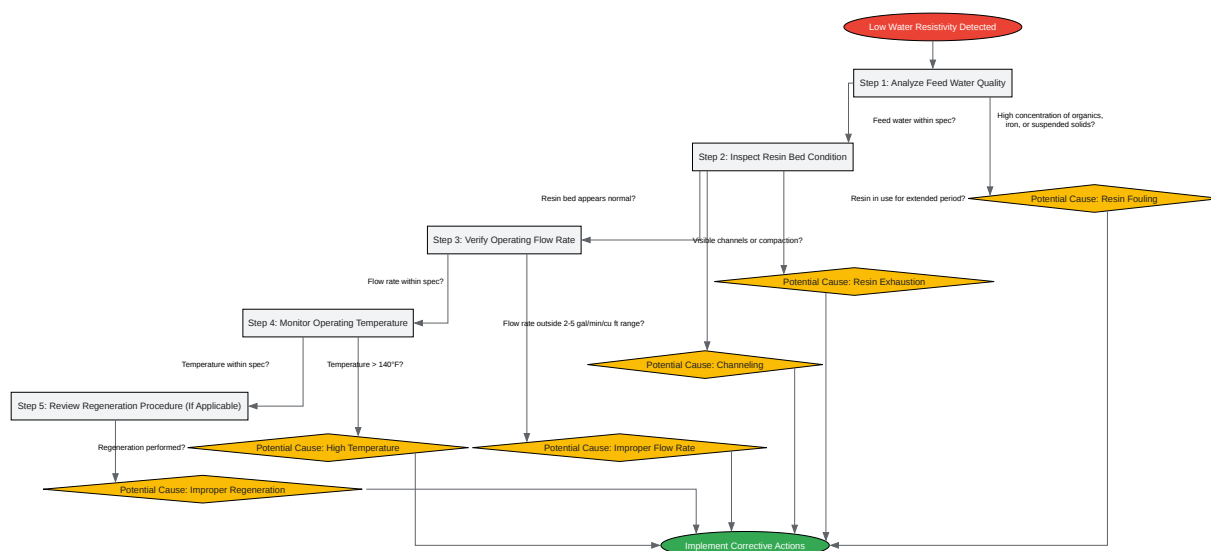
A3: Several factors can impact the final water resistivity, including the quality of the feed water, the flow rate, operating temperature, and the condition of the resin.[2][3] Exposure of the purified water to air can also lower resistivity due to the dissolution of atmospheric carbon dioxide.[4][5]

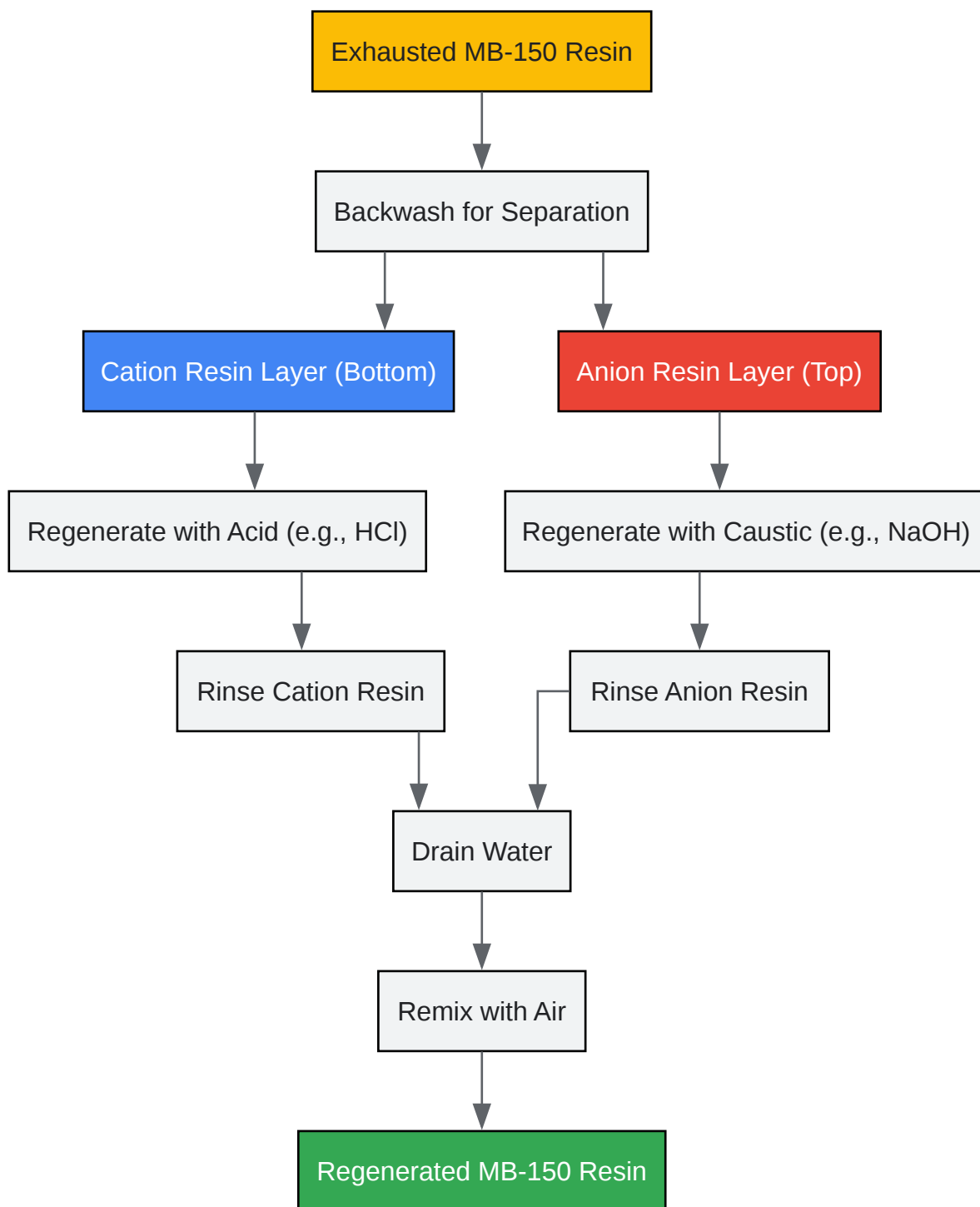
## Troubleshooting Guide: Failure to Reach Target Water Resistivity

This guide provides a systematic approach to diagnosing and resolving issues related to low water resistivity when using AMBERLITE™ MB-150.

**Problem: The resistivity of the deionized water is significantly lower than the expected  $>10\text{ M}\Omega\cdot\text{cm}$ .**

Below is a troubleshooting workflow to identify the potential cause of the issue.





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